

6-(Trifluoromethyl)quinazolin-2-amine CAS number and identifiers

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)quinazolin-2-amine

Cat. No.: B1311875

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An In-depth Technical Guide to **6-(Trifluoromethyl)quinazolin-2-amine**

Introduction

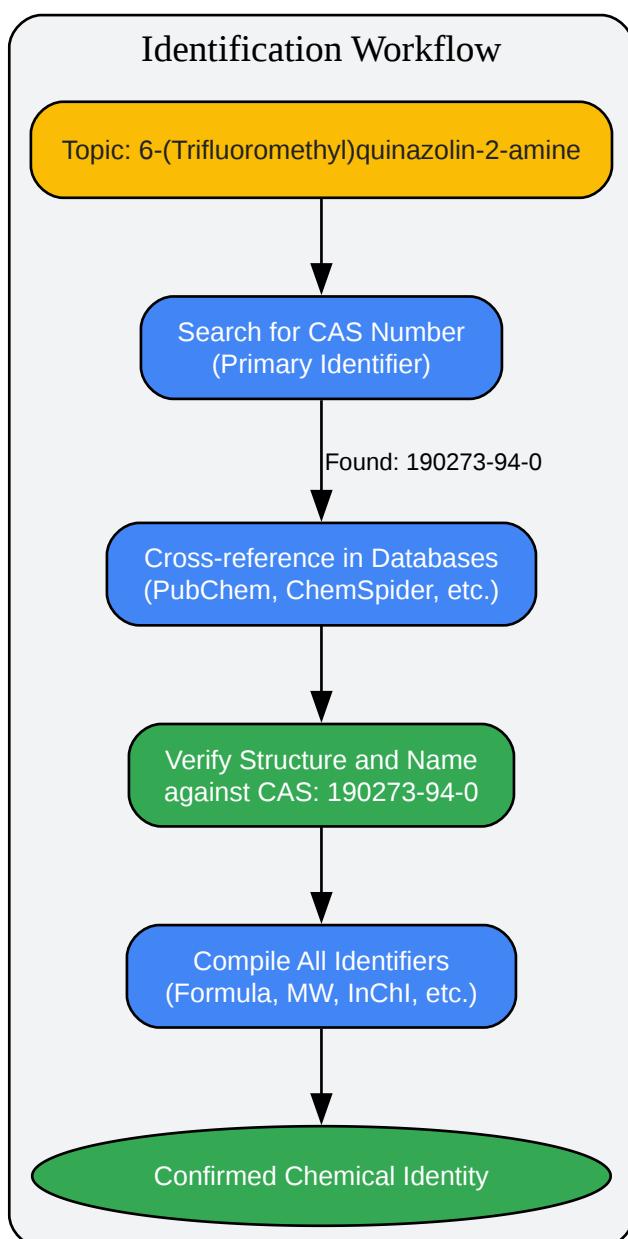
The quinazoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its ability to bind to a wide range of biological targets. This bicyclic heterocycle, composed of fused benzene and pyrimidine rings, is present in numerous approved drugs and clinical candidates, demonstrating a vast spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The strategic functionalization of the quinazoline core is a key approach in drug discovery to modulate potency, selectivity, and pharmacokinetic profiles.

This guide focuses on a specific derivative, **6-(Trifluoromethyl)quinazolin-2-amine**. The incorporation of a trifluoromethyl (-CF₃) group at the 6-position is a deliberate design choice rooted in modern medicinal chemistry principles. The -CF₃ group is prized for its strong electron-withdrawing nature and high lipophilicity, which can significantly enhance a molecule's metabolic stability, membrane permeability, and binding affinity to target proteins. This document serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing detailed information on the identifiers, properties, synthesis rationale, and potential applications of this compound.

Section 1: Chemical Identity and Core Identifiers

Precise identification is the first step in any rigorous scientific investigation. The primary identifier for any chemical substance is its Chemical Abstracts Service (CAS) number. For **6-(Trifluoromethyl)quinazolin-2-amine**, the definitive CAS number is 190273-94-0. This unique numerical identifier ensures unambiguous reference in databases, literature, and regulatory documents.

A logical workflow for compound identification is crucial for ensuring the correct material is sourced and utilized in experimental settings.



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Caption: Workflow for confirming the identity of a chemical compound.

The core identifiers for **6-(Trifluoromethyl)quinazolin-2-amine** are summarized below for easy reference.

Identifier Type	Value	Source
CAS Number	190273-94-0	
Molecular Formula	C ₉ H ₆ F ₃ N ₃	
Molecular Weight	213.16 g/mol	
IUPAC Name	6-(Trifluoromethyl)quinazolin-2-amine	N/A
MDL Number	MFCD00835296	
DSSTox Substance ID	DTXSID10442093	

Section 2: Physicochemical and Structural Properties

Understanding the physicochemical properties of a compound is essential for designing experiments, formulating delivery systems, and predicting its behavior in biological systems.

Structural Representation

Chemical structure of 6-(Trifluoromethyl)quinazolin-2-amine

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Caption: 2D structure of **6-(Trifluoromethyl)quinazolin-2-amine**.

Predicted and Observed Properties

While extensive experimental data for this specific molecule is not publicly available, properties can be inferred from supplier data and the behavior of structurally related

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